

Personal protective equipment for handling 3-(4-Hydroxyphenyl)propanol

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Compound of Interest

Compound Name: 3-(4-Hydroxyphenyl)propanol

Cat. No.: B051695

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Essential Safety and Handling Guide for 3-(4-Hydroxyphenyl)propanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-(4-Hydroxyphenyl)propanol** (CAS No. 10210-17-0). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

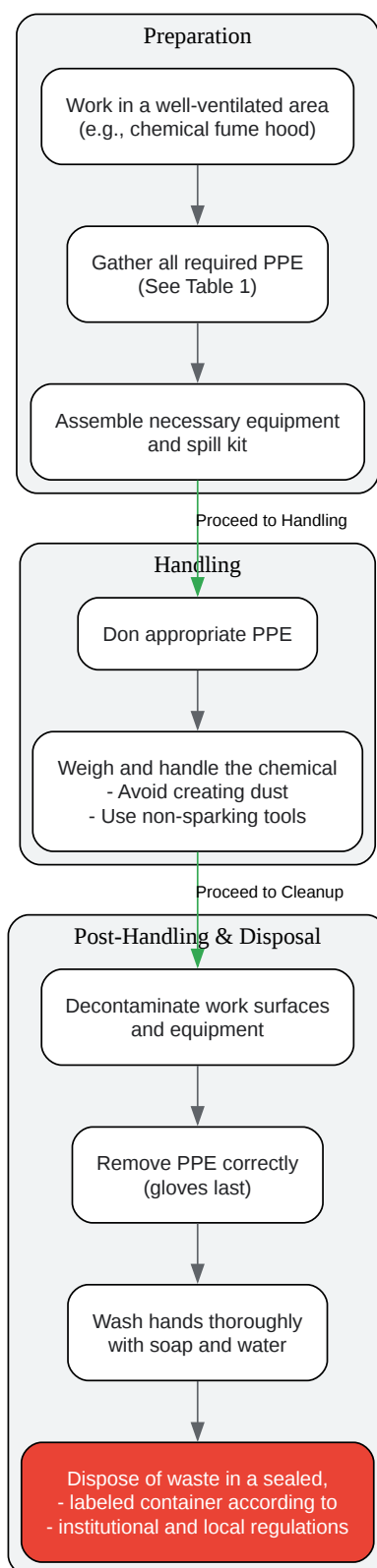
Hazard Identification and Personal Protective Equipment (PPE)

3-(4-Hydroxyphenyl)propanol is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.^{[1][2][3]} The following table summarizes the mandatory personal protective equipment required when handling this chemical.

Situation	Required PPE	Specifications
General Laboratory Use	Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [2] [4]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile or neoprene). Gloves must be inspected prior to use. [2]	
Protective Clothing	A disposable gown or a clean lab coat to prevent skin contact. [2] [5]	
Handling Solids/Dust	Respiratory Protection	A NIOSH-approved N95 dust mask or equivalent respirator to avoid inhalation of dust particles.
Large Scale/Emergency	Respiratory Protection	A full face-piece chemical cartridge-type respirator with a pre-filter or a powered air-purifying respirator (PAPR). [5]
Skin Protection	Fire/flammable resistant and impervious clothing. [2] [4]	

Standard Operating Procedure for Handling

Proper handling of **3-(4-Hydroxyphenyl)propanol** is crucial to prevent exposure and contamination. The following workflow outlines the key steps from preparation to disposal.

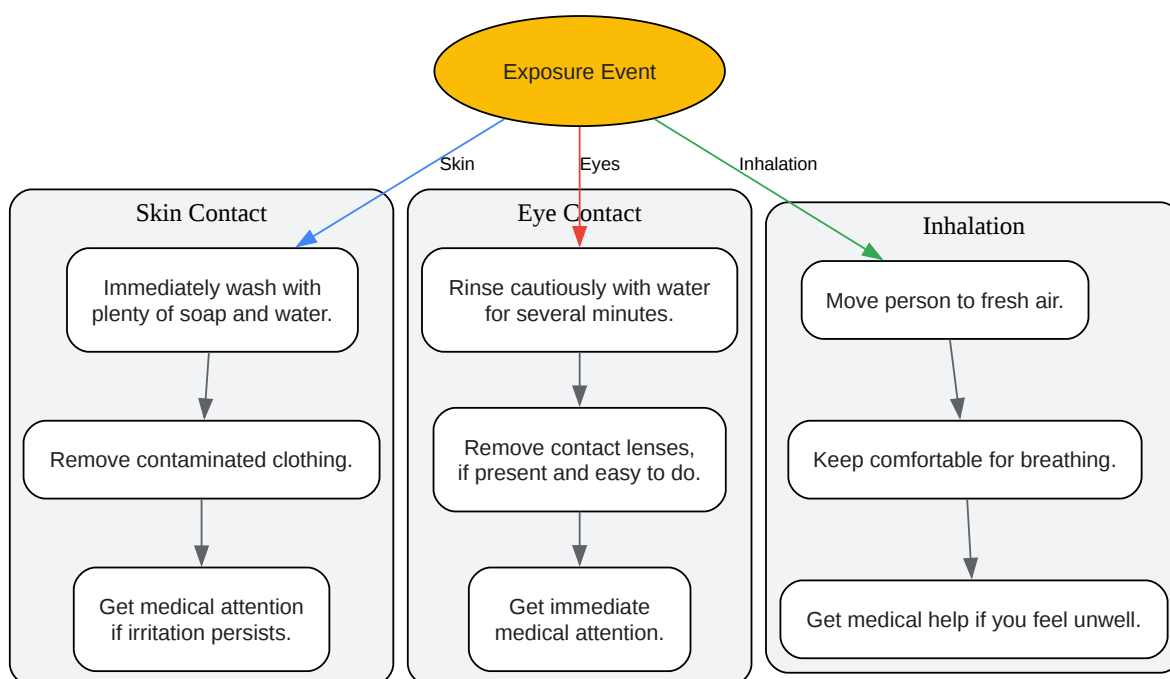


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Figure 1. Standard operating procedure for handling **3-(4-Hydroxyphenyl)propanol**.

First Aid Measures in Case of Exposure

Immediate and appropriate first aid is critical in the event of accidental exposure. The following diagram outlines the necessary steps.



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Figure 2. First aid response for exposure to **3-(4-Hydroxyphenyl)propanol**.

Storage and Disposal

Storage: Store in a cool, dry, and well-ventilated place.[3][6] Keep the container tightly closed and store locked up.[2][3][6]

Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2][3] Do not let the product enter drains.

[6] Contaminated clothing should be removed and washed before reuse.[2][3][7]

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